

3-bromophthalic acid melting point and boiling point data

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Compound of Interest

Compound Name: 3-bromophthalic Acid

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An In-Depth Technical Guide to the Physicochemical Characterization of **3-Bromophthalic Acid**: Melting and Boiling Point Determination

Introduction to 3-Bromophthalic Acid

3-Bromophthalic acid ($C_8H_5BrO_4$) is a substituted aromatic dicarboxylic acid that serves as a crucial intermediate in various fields of organic synthesis.^[1] With a molecular weight of 245.03 g/mol, its structure, featuring both a bromine atom and two carboxylic acid functional groups on a benzene ring, makes it a versatile building block.^{[1][2][3][4]} It is primarily utilized in the synthesis of dyes, pigments, pharmaceuticals, and high-performance polymers.^[1] The physical properties of **3-bromophthalic acid**, particularly its melting and boiling points, are critical parameters that dictate its handling, purification, and reaction conditions. This guide provides a comprehensive overview of these properties and the experimental methodologies for their accurate determination.

Core Physicochemical Data

The melting and boiling points are fundamental physical constants for a pure compound. For **3-bromophthalic acid**, these values are well-documented, though the boiling point is often a predicted value due to the compound's tendency to decompose at elevated temperatures.

Property	Value	Notes
Appearance	Off-white to light yellow solid	[1][2][5]
Melting Point	183-184 °C	This narrow range suggests a high level of purity for the tested samples.[2][4][5]
Boiling Point	408.8 °C at 760 mmHg	This value is largely predicted, as organic acids with high boiling points may decompose before or during boiling at atmospheric pressure.[1][2][4][5]

Experimental Determination of Physical Properties

Accurate determination of melting and boiling points is essential for compound identification and purity assessment. The presence of impurities typically causes a depression in the melting point and a broadening of the melting range.[6][7]

Part 1: Melting Point Determination

The capillary method using a melting point apparatus (e.g., Mel-Temp or similar) is a standard and reliable technique.

Protocol:

- **Sample Preparation:** A small amount of dry, crystalline **3-bromophthalic acid** is finely powdered on a watch glass.[8][9]
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the closed end, aiming for a sample height of 2-3 mm.[8]
- **Apparatus Setup:** The loaded capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer or temperature probe.

- **Approximate Determination:** A preliminary, rapid heating is performed to quickly determine an approximate melting range. This saves time in the subsequent accurate measurement.[\[8\]](#)
- **Accurate Determination:** A fresh sample is prepared. The apparatus is heated rapidly to about 15-20 °C below the approximate melting point. The heating rate is then reduced to 1-2 °C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.[\[8\]](#)
- **Data Recording:** The temperature at which the first drop of liquid appears (T_1) and the temperature at which the last crystal melts (T_2) are recorded. The melting point is reported as the range T_1 – T_2 . For a pure sample, this range is typically narrow (0.5-2 °C).

Part 2: Boiling Point Determination

Given the high boiling point of **3-bromophthalic acid** (408.8 °C), experimental determination at atmospheric pressure is challenging and often avoided due to the high risk of thermal decomposition. Aromatic carboxylic acids, especially those with electron-withdrawing groups, can decarboxylate upon strong heating. If an experimental value is required, it should be determined under vacuum to reduce the temperature needed for boiling. However, for instructional purposes, the Thiele tube method for a generic high-boiling liquid is described.

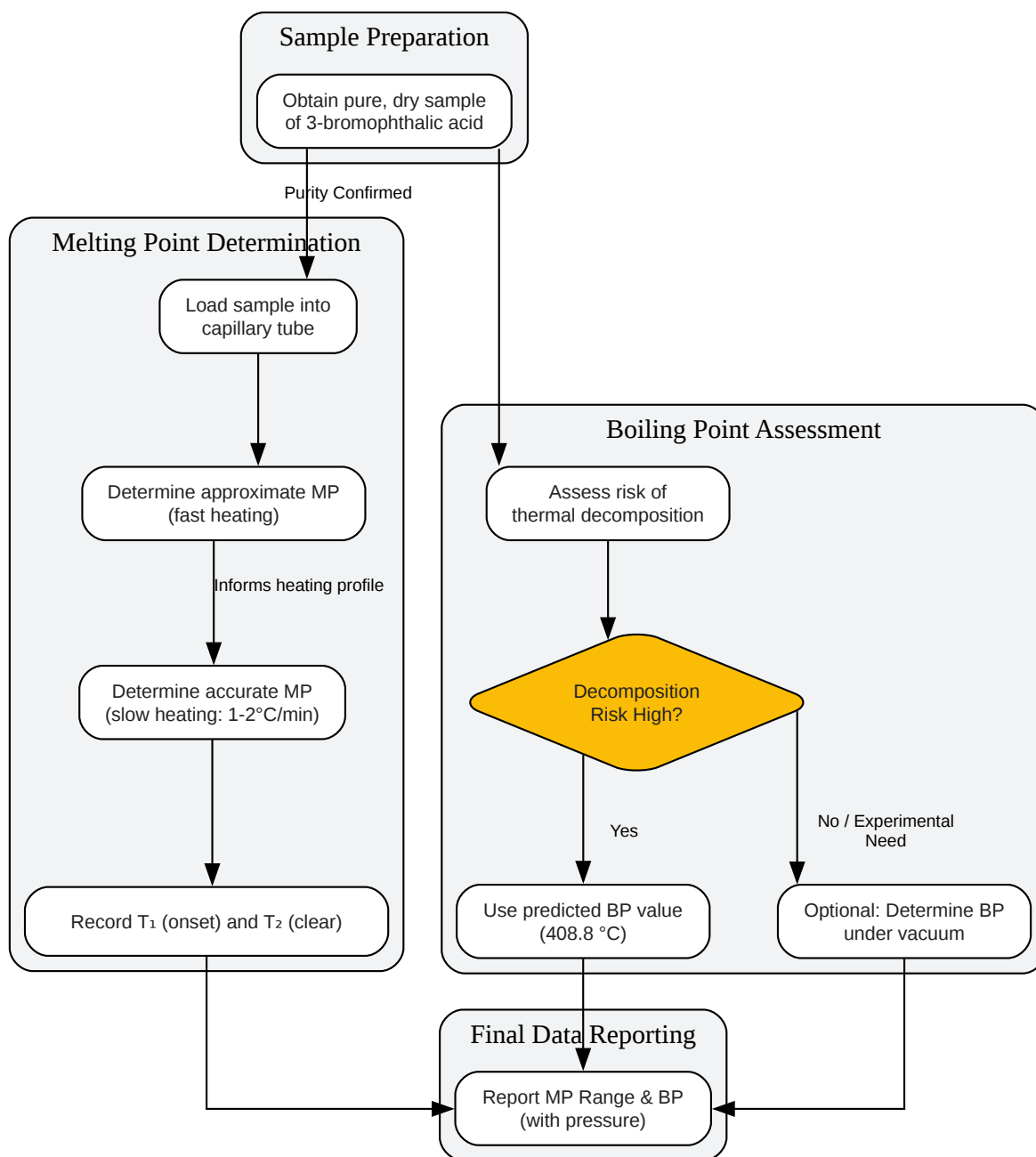
Protocol (Thiele Tube Method):

- **Sample Preparation:** Approximately 0.5 mL of the liquid is placed in a small test tube (fusion tube).
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed open-end-down into the liquid.[\[10\]](#)
- **Apparatus Setup:** The fusion tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb. This assembly is then placed into a Thiele tube containing a high-boiling heat-transfer fluid (e.g., mineral oil or silicone oil).[\[10\]](#)
[\[11\]](#)
- **Heating:** The side arm of the Thiele tube is heated gently. Convection currents will ensure uniform temperature distribution.[\[10\]](#)

- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. The heating is continued until a continuous and rapid stream of bubbles emerges, indicating the vapor pressure of the liquid has exceeded the atmospheric pressure.^[11]
- **Data Recording:** The heat source is removed. As the apparatus cools, the stream of bubbles will slow down and stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.^{[10][11]} This signifies the point where the external pressure equals the vapor pressure of the liquid.

Workflow for Physicochemical Characterization

The logical flow for determining these key physical constants is crucial for ensuring accuracy and efficiency in a research setting.



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Caption: Workflow for the determination of melting and boiling points of **3-bromophthalic acid**.

Trustworthiness and Self-Validation

For any experimental protocol, self-validation is key to ensuring trustworthiness.

- **Melting Point:** The sharpness of the melting point range is a primary indicator of purity.^[6] A broad range ($>2\text{ }^{\circ}\text{C}$) suggests the presence of impurities, necessitating sample repurification (e.g., recrystallization) followed by a re-determination of the melting point. Consistency across multiple measurements (at least two) provides confidence in the recorded value.
- **Boiling Point:** Due to the high boiling point, the primary concern is thermal decomposition, which can yield impurities and alter the observed boiling behavior.^{[12][13]} If an experimental determination is attempted, signs of decomposition (e.g., darkening of the substance) would invalidate the result as a true boiling point. The use of a predicted value from reliable chemical databases is often the most trustworthy approach for this compound.^{[2][4][5]}

Conclusion

The melting point of **3-bromophthalic acid** is reliably determined to be in the range of 183-184 $^{\circ}\text{C}$, a value that can be readily verified using standard laboratory techniques. Its boiling point is reported at 408.8 $^{\circ}\text{C}$, though this is a predicted value that should be used with the understanding that the compound is likely to decompose at such temperatures. For drug development and synthetic chemistry professionals, the accurate determination of the melting point serves as a critical quality control step, while the high predicted boiling point informs decisions regarding reaction conditions, favoring temperatures well below this threshold to maintain the compound's integrity.

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